



minimizing non-specific binding of GPR41 modulator 1

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	GPR41 modulator 1	
Cat. No.:	B15569890	Get Quote

Technical Support Center: GPR41 Modulator 1

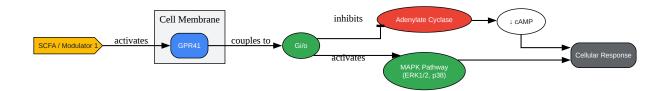
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in minimizing non-specific binding of **GPR41 Modulator 1** during their experiments.

Frequently Asked Questions (FAQs)

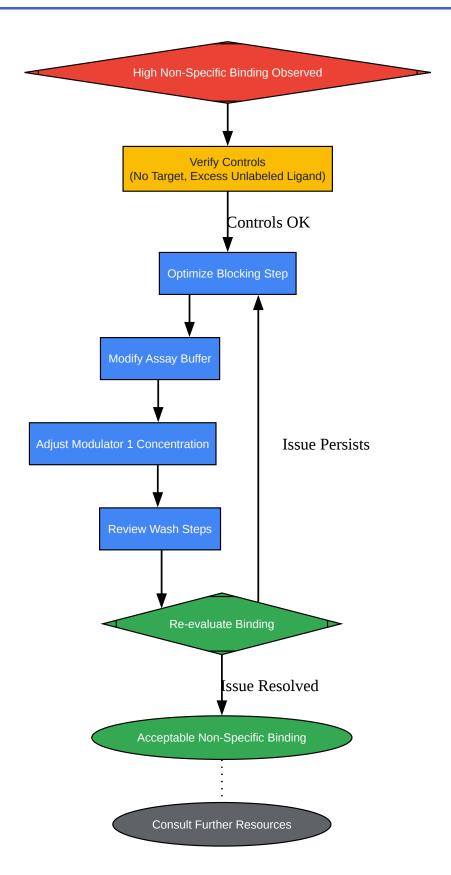
Q1: What is GPR41 and what is its primary signaling pathway?

G Protein-Coupled Receptor 41 (GPR41), also known as Free Fatty Acid Receptor 3 (FFAR3), is a receptor that is primarily activated by short-chain fatty acids (SCFAs) like propionate.[1][2] [3] Upon activation, GPR41 predominantly couples to the Gi/o protein pathway.[1] This coupling leads to the inhibition of adenylate cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[4] Additionally, GPR41 activation can stimulate the mitogen-activated protein kinase (MAPK) signaling pathway, specifically activating extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 MAPK.[5][6]

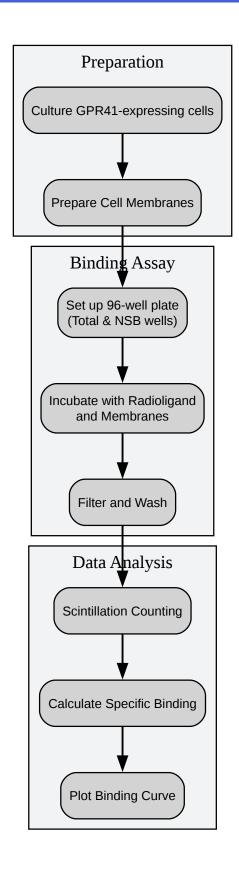












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. utswmed-ir.tdl.org [utswmed-ir.tdl.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Short-chain fatty acids activate GPR41 and GPR43 on intestinal epithelial cells to promote inflammatory responses in mice PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | GPR41 and GPR43 in Obesity and Inflammation Protective or Causative? [frontiersin.org]
- To cite this document: BenchChem. [minimizing non-specific binding of GPR41 modulator 1].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569890#minimizing-non-specific-binding-of-gpr41-modulator-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com